

solubility of 4-Iodobenzoic acid in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodobenzoic acid

Cat. No.: B057085

[Get Quote](#)

An In-depth Technical Guide to the Solubility of **4-Iodobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-iodobenzoic acid** in various solvents. The document collates available quantitative and qualitative data, presents detailed experimental protocols for solubility determination, and includes graphical representations of experimental workflows to assist researchers in applying this information.

Physicochemical Properties of 4-Iodobenzoic Acid

4-Iodobenzoic acid is a white to off-white crystalline solid.^{[1][2]} Its structure, consisting of a benzene ring substituted with a carboxylic acid group and an iodine atom, dictates its solubility behavior. The carboxylic acid group can participate in hydrogen bonding, while the iodinated benzene ring is largely nonpolar.

Table 1: Physicochemical Properties of **4-Iodobenzoic Acid**

Property	Value	Reference(s)
CAS Number	619-58-9	[3][4]
Molecular Formula	C ₇ H ₅ IO ₂	[3][4]
Molecular Weight	248.02 g/mol	[3][5]
Melting Point	270-273 °C	[3][6]
pKa (at 25 °C)	4.00	[7]
Appearance	White to off-white crystalline powder	[1][2]

Solubility Profile

The solubility of **4-iodobenzoic acid** is influenced by the polarity of the solvent and its ability to form hydrogen bonds. As a carboxylic acid, its solubility in aqueous solutions is highly dependent on pH.

Aqueous Solubility

4-iodobenzoic acid is slightly soluble in cold water.[8] The quantitative solubility in water at 25 °C has been reported to be 0.04 g/L.[1][7] Its solubility is expected to increase in alkaline solutions due to the deprotonation of the carboxylic acid group to form the more soluble carboxylate salt.

Organic Solvent Solubility

Qualitative data indicates that **4-iodobenzoic acid** is soluble in a range of polar organic solvents.[8] It is described as soluble in alcohols (such as ethanol) and ether.[8] It is also soluble in hot water.[9]

Table 2: Quantitative Solubility of **4-iodobenzoic Acid**

Solvent	Temperature (°C)	Solubility (g/L)	Reference(s)
Water	25	0.04	[1][7]

Note: Extensive quantitative solubility data for **4-iodobenzoic acid** in a wide range of organic solvents is not readily available in the public domain. The IUPAC-NIST Solubility Data Series, Volume 99, is a potential source for such data, but was not accessible for this review.

Table 3: Qualitative Solubility of **4-iodobenzoic Acid**

Solvent	Solubility	Reference(s)
Cold Water	Slightly Soluble / Insoluble	[1][8]
Hot Water	Soluble	[9]
Alcohol (Ethanol)	Soluble	[8]
Ether	Soluble	[8]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for various applications in research and development. The following sections detail standard methodologies for both qualitative and quantitative solubility assessment.

Protocol for Qualitative Solubility Classification

This protocol allows for the classification of a compound's solubility based on its behavior in a series of common solvents, which can indicate the presence of acidic or basic functional groups.

Objective: To determine the solubility class of **4-iodobenzoic acid**.

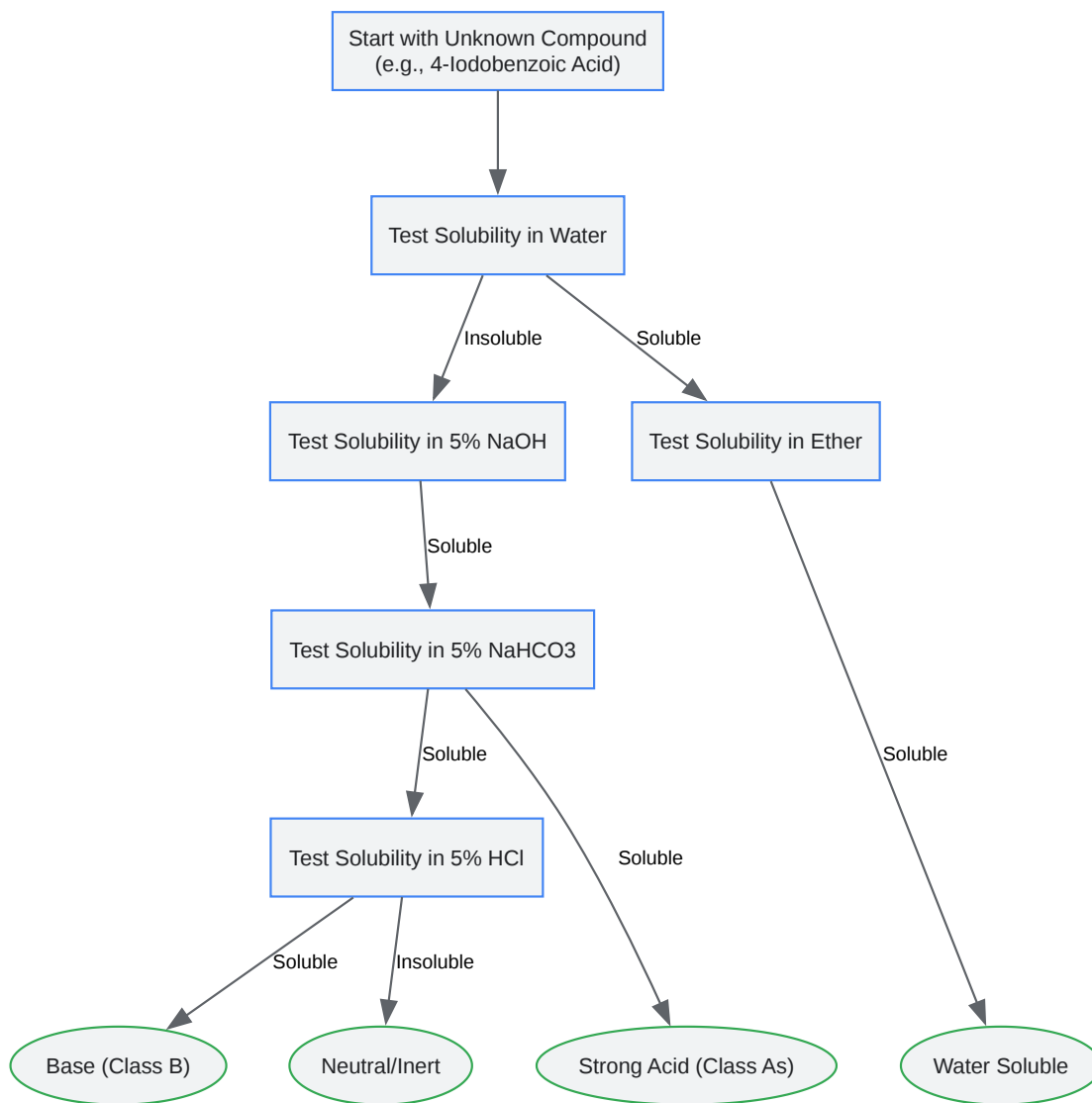
Materials:

- **4-iodobenzoic acid**
- Test tubes
- Vortex mixer
- Deionized water

- Diethyl ether
- 5% (w/v) Sodium hydroxide (NaOH) solution
- 5% (w/v) Sodium bicarbonate (NaHCO₃) solution
- 5% (v/v) Hydrochloric acid (HCl) solution

Procedure:

- **Water Solubility:** Add approximately 25 mg of **4-iodobenzoic acid** to a test tube containing 0.75 mL of deionized water. Vigorously shake or vortex the tube for 2 minutes. Observe if the solid dissolves completely.
- **Ether Solubility:** If soluble in water, repeat the test with diethyl ether. Add approximately 25 mg of **4-iodobenzoic acid** to a test tube containing 0.75 mL of diethyl ether. Vigorously shake or vortex and observe.
- **Acid/Base Solubility Tests (if insoluble in water):**
 - **5% NaOH:** To a test tube containing 25 mg of **4-iodobenzoic acid**, add 0.75 mL of 5% NaOH solution in portions, shaking after each addition. Observe for dissolution.
 - **5% NaHCO₃:** Repeat the above step using 5% NaHCO₃ solution. Carboxylic acids are typically soluble in both strong and weak bases.
 - **5% HCl:** To a fresh test tube with 25 mg of **4-iodobenzoic acid**, add 0.75 mL of 5% HCl solution and observe. As an acid, **4-iodobenzoic acid** is expected to be insoluble in acidic solutions.



[Click to download full resolution via product page](#)

Caption: Workflow for Qualitative Solubility Analysis.

Protocol for Quantitative Solubility Determination (Shake-Flask Method)

The isothermal shake-flask method is considered the gold standard for determining thermodynamic equilibrium solubility due to its accuracy and reliability.

Objective: To quantitatively determine the solubility of **4-iodobenzoic acid** in a specific solvent.

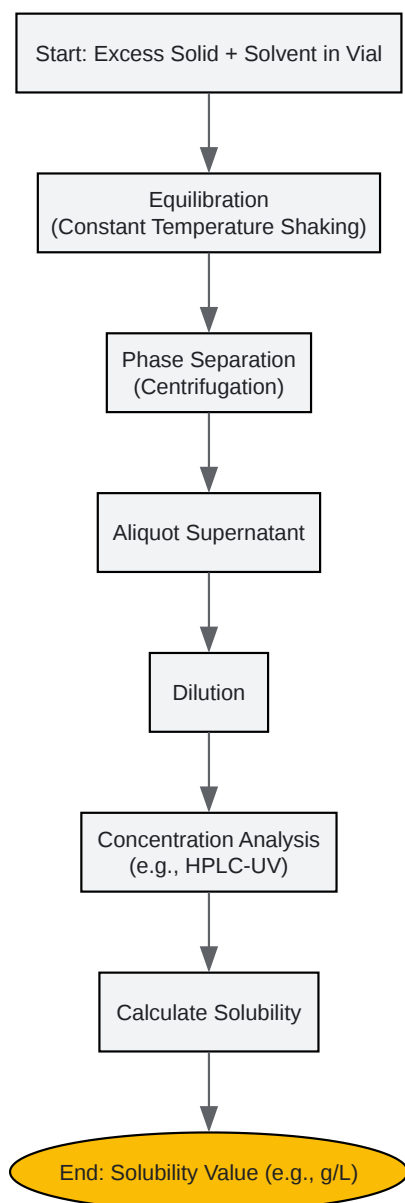
Materials and Equipment:

- **4-iodobenzoic acid** (high purity)
- Solvent of interest (e.g., ethanol, analytical grade)
- Glass vials with screw caps
- Orbital shaker with temperature control (or water bath)
- Analytical balance
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, UV-Vis spectrophotometer)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **4-iodobenzoic acid** to several vials. The excess solid should be visually apparent to ensure saturation.
 - Accurately add a known volume of the chosen solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.

- Equilibration:
 - Place the vials in an orbital shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined time (e.g., 24-72 hours) to ensure equilibrium is reached. The time required should be determined empirically by sampling at different time points until the concentration in solution remains constant.
- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
 - To ensure complete separation of the solid, centrifuge the vials at a moderate speed.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Dilute the aliquot gravimetrically or volumetrically to a concentration within the calibrated range of the analytical instrument.
 - Analyze the concentration of **4-iodobenzoic acid** in the diluted sample using a validated analytical method, such as HPLC-UV.
- Calculation:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - The result is typically expressed in units such as g/L, mg/mL, or mol/L.



[Click to download full resolution via product page](#)

Caption: Workflow for the Shake-Flask Solubility Method.

Conclusion

This guide summarizes the available solubility data for **4-iodobenzoic acid** and provides detailed, actionable protocols for its determination. While quantitative data in organic solvents is sparse in readily accessible literature, the methodologies described herein provide a robust framework for researchers to generate this data as needed for their specific applications. The interplay of the polar carboxylic acid group and the nonpolar iodinated aromatic ring results in a solubility profile that is highly dependent on the solvent system, a critical consideration in drug development, organic synthesis, and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Iodobenzoic acid | CAS#:619-58-9 | Chemsrsc [chemsrc.com]
- 2. DMSO Solubility Assessment for Fragment-Based Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 4-Iodobenzoic acid - Wikipedia [en.wikipedia.org]
- 4. Benzoic acid, 4-iodo- [webbook.nist.gov]
- 5. 4-Iodobenzoic acid | C₇H₅IO₂ | CID 12085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Iodobenzoic acid 98 619-58-9 [sigmaaldrich.com]
- 7. Cas 619-58-9,4-Iodobenzoic acid | lookchem [lookchem.com]
- 8. Infinium Pharmachem Limited [infiniumpharmachem.com]
- 9. P-IODOBENZOIC ACID [chembk.com]
- To cite this document: BenchChem. [solubility of 4-Iodobenzoic acid in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057085#solubility-of-4-iodobenzoic-acid-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com